

# Personal protective equipment for handling Diazene, (4-methylphenyl)-

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## Compound of Interest

Compound Name: Diazene, (4-methylphenyl)-

Cat. No.: B15463572

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## Essential Safety and Handling Guide for Diazene, (4-methylphenyl)-

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **Diazene, (4-methylphenyl)-**. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this chemical in a laboratory setting.

## Hazard Identification

**Diazene, (4-methylphenyl)-**, an aromatic azo compound, presents several health and environmental hazards. The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class   | Category | Hazard Statement  |
|--|----------|---|
| Acute Toxicity, Oral                                   | 4        | H302: Harmful if swallowed.                                   |
| Hazardous to the aquatic environment, long-term hazard | 4        | H413: May cause long lasting harmful effects to aquatic life. |

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure risk. The following table outlines the recommended PPE for handling **Diazene, (4-methylphenyl)-**.

| Protection Type         | Recommended Equipment   | Specifications and Best Practices  |
|-------------------------|---|--|
| Eye and Face Protection | Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for splash hazards. | Must conform to EN166 or OSHA 29 CFR 1910.133 standards.   |
| Skin Protection         | Chemical-resistant gloves. A lab coat or chemical-resistant apron. Closed-toe shoes.                            | See the glove compatibility table below. Lab coats should be buttoned. Avoid shorts and open-toed footwear.  |
| Respiratory Protection  | NIOSH-approved air-purifying respirator with organic vapor cartridges and P100 particulate filters.             | To be used in a well-ventilated area, preferably a chemical fume hood. A respirator is necessary if engineering controls are insufficient or during spill cleanup. |

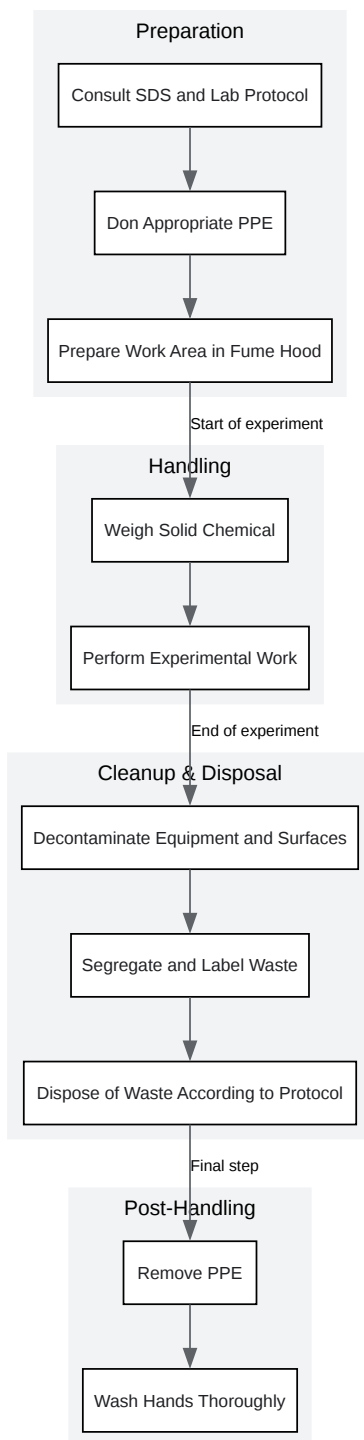
Specific breakthrough time data for **Diazene, (4-methylphenyl)-** is not readily available. The following table provides glove compatibility information for related aromatic amines and dyes as a conservative guide.

| Glove Material         | Recommendation for Aromatic Amines/Dyes | General Remarks  |
|------------------------|---|--|
| Butyl Rubber           | Excellent                               | Recommended for protection against a wide variety of chemicals, including corrosive acids, ketones, and esters.[1]                                 |
| Viton®                 | Excellent                               | Offers superior resistance to aromatic hydrocarbons.[2]  |
| Nitrile Rubber         | Good for splash protection              | Not recommended for prolonged direct contact with aromatic hydrocarbons or strong acids.[3][4] Change gloves immediately after incidental contact. |
| Neoprene               | Good                                    | Provides good resistance to a range of chemicals.  |
| Natural Rubber (Latex) | Fair to Poor                            | Not generally recommended for handling aromatic compounds.   |

## Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is paramount when handling **Diazene, (4-methylphenyl)-**. The following diagram and procedural steps outline the recommended process from preparation to post-handling.

## Safe Handling Workflow for Diazene, (4-methylphenyl)-

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)